

Technical Support Center: Managing MITC Off-Gassing from Metam-Treated Fields

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Metam*

Cat. No.: *B094612*

[Get Quote](#)

This technical support center provides troubleshooting guidance, frequently asked questions (FAQs), and experimental protocols for researchers, scientists, and drug development professionals working with **Metam** sodium and **Metam** potassium. The focus is on managing the off-gassing of the active ingredient, methyl isothiocyanate (MITC).

Troubleshooting Guides

This section addresses common issues encountered during and after the application of **Metam**-based products, focusing on the mitigation of MITC off-gassing.

Issue/Question	Possible Causes	Troubleshooting Steps & Solutions
Higher than expected MITC concentrations detected downwind of the treated field.	<ul style="list-style-type: none">- Inadequate soil sealing.- Unfavorable weather conditions.- Improper application depth.- Poor tarp integrity.	<ul style="list-style-type: none">- Check Soil Seal: Ensure the soil is properly compacted immediately after application. For water seals, a 2.5-3.8 cm application can significantly reduce MITC volatilization[1].- Monitor Weather: Avoid application during temperature inversions, which can trap gases near the ground[2]. Wind speeds should be between 2 and 10 mph.- Verify Application Depth: For shank injections, ensure the injection point is at least 3 inches below the final soil surface.- Inspect Tarps: If using tarps, check for any rips, tears, or gaps. Ensure seams are properly sealed.
Inconsistent pest control efficacy despite using the recommended Metam sodium/potassium dosage.	<ul style="list-style-type: none">- Rapid off-gassing of MITC.- Improper soil conditions.- Non-uniform application.	<ul style="list-style-type: none">- Enhance Fumigant Containment: Utilize high-barrier tarps like Virtually Impermeable Film (VIF) to retain MITC in the soil for a longer duration. VIF tarps can reduce emissions by 80% or more compared to High-Density Polyethylene (HDPE) tarps[3][4].- Optimize Soil Moisture: Ensure adequate soil moisture. Higher soil water content can help to retain MITC in the soil.- Calibrate

Application Equipment: Ensure application equipment is properly calibrated to deliver a uniform dose across the treated area.

Noticeable odor (rotten egg or garlic-like) in adjacent areas after application.

- MITC off-gassing and atmospheric transport.

- Review Fumigant Management Plan (FMP): Ensure all aspects of the FMP, including buffer zones and emergency response plans, are being followed.- Notify and Evacuate (if necessary): If odors are strong, notify personnel in the affected area and follow the emergency procedures outlined in your FMP. The odor is an indicator of the presence of MITC gas[5] [6].

Damage to non-target plants or crops in adjacent fields.

- Off-gassing and drift of MITC.

- Establish and Maintain Buffer Zones: Ensure that the appropriate buffer zones are established and maintained around the treated area as specified in the product label and FMP.- Consider Application Method: Subsurface drip irrigation and shank injection generally result in lower emissions compared to sprinkler application (chemigation)[7].

Frequently Asked Questions (FAQs)

Q1: What is MITC and how is it formed?

A1: Methyl isothiocyanate (MITC) is the primary active breakdown product of **Metam** sodium and **Metam** potassium. When these products come into contact with moist soil, they decompose, releasing MITC gas, which is the primary agent for controlling soil-borne pests. This conversion is a rapid abiotic decomposition process[3][8].

Q2: What are the key environmental factors that influence the rate of MITC off-gassing?

A2: The primary factors include:

- **Soil Temperature:** Higher soil temperatures increase the volatility of MITC, leading to higher emission rates. Cooler soil temperatures can reduce MITC emission rates[9].
- **Soil Moisture:** Higher soil moisture content can help to suppress MITC volatilization by creating a "water seal"[1][10]. However, the conversion of **Metam** to MITC is largely independent of soil moisture[3][8].
- **Soil Texture:** Coarser, sandy soils tend to have higher emission rates compared to finer-textured soils like clay loams.
- **Organic Matter:** Higher soil organic matter can increase the degradation of MITC, potentially reducing emissions.

Q3: What are the most effective methods for reducing MITC emissions?

A3: A combination of methods is often most effective:

- **Tarping:** Using low-permeability tarps, such as Virtually Impermeable Film (VIF), is a highly effective method for reducing emissions.
- **Water Seals:** Applying a layer of water to the soil surface immediately after application can significantly reduce off-gassing[1][10].
- **Application Method:** Subsurface application methods like shank injection and drip irrigation result in lower emissions compared to surface applications like sprinkler chemigation[7].
- **Soil Conditions:** Applying the fumigant to cooler, moist soils can help reduce the rate of volatilization.

Q4: Are there safety concerns associated with MITC off-gassing?

A4: Yes, MITC is a potent irritant to the eyes, skin, and respiratory system[6]. Inhalation can cause symptoms such as burning of the nose and throat, headache, and nausea[5]. It is crucial to follow all safety precautions outlined in the product label and the Fumigant Management Plan (FMP), including the use of personal protective equipment (PPE) and adherence to buffer zones.

Q5: How can I monitor for MITC in the air?

A5: Air monitoring for MITC can be conducted using sorbent tubes containing a material like XAD-7 resin, followed by laboratory analysis. Air dispersion models can also be used to estimate downwind concentrations based on application parameters and weather conditions.

Data Presentation

Table 1: Effectiveness of Different MITC Emission Reduction Strategies

Mitigation Strategy	Method	Typical Emission Reduction (%)	Conditions/Considerations
Tarping	Standard Polyethylene (PE)	Variable, generally lower than other films	Provides a physical barrier but is permeable to MITC.
High-Density Polyethylene (HDPE)	Up to 50%	More effective than standard PE, especially in cooler weather.	
Virtually Impermeable Film (VIF)	≥ 80%	Significantly lower permeability to fumigants. The most effective tarping option for emission reduction[3][4].	
Water Sealing	Single Application (2.5 - 3.8 cm)	71 - 74%	Effective for sandy clay loam soils. The effect may decrease over time due to evaporation[1].
Intermittent Applications	Can be more effective than a single application	Maintains a moist soil surface, continuously suppressing volatilization.	
Application Method	Shank Injection	Lower emissions than sprinkler	Places the fumigant deeper in the soil profile.
Subsurface Drip Irrigation	Up to 4 orders of magnitude lower than surface irrigation	Delivers the fumigant directly to the target zone with minimal surface exposure[7].	

Experimental Protocols

Protocol 1: Air Sampling for MITC using XAD-7 Sorbent Tubes

Objective: To collect airborne MITC for subsequent quantitative analysis.

Materials:

- Low-flow personal air sampling pump (calibrated)
- XAD-7 sorbent tubes
- Tube holder
- Tube tip breaker
- Plastic end caps for tubes
- Chain of custody forms
- Field logbook

Methodology:

- Calibration: Calibrate the air sampling pump to the desired flow rate (typically 0.1 to 0.2 L/min) using a representative sorbent tube in line.
- Preparation: In a clean area, break both ends of an XAD-7 sorbent tube using a tube tip breaker.
- Assembly: Place the sorbent tube into the tube holder and connect it to the calibrated air sampling pump. Ensure the arrow on the tube points in the direction of airflow.
- Sampling: Position the sampling apparatus at the desired location and height. Record the start time and initial pump readings in the field logbook.
- Sample Collection: Run the pump for the predetermined sampling duration.

- **Post-Sampling:** At the end of the sampling period, stop the pump and record the end time and final pump readings.
- **Sealing and Storage:** Immediately remove the sorbent tube from the holder and seal both ends with plastic caps.
- **Documentation:** Label the tube with a unique sample ID and complete the chain of custody form.
- **Transport:** Store the samples in a cool, dark container and transport them to the analytical laboratory as soon as possible.

Protocol 2: Laboratory Determination of Tarp Permeability (Based on ASTM E2945-14)

Objective: To measure the mass transfer coefficient (MTC) of a tarp material for MITC.

Materials:

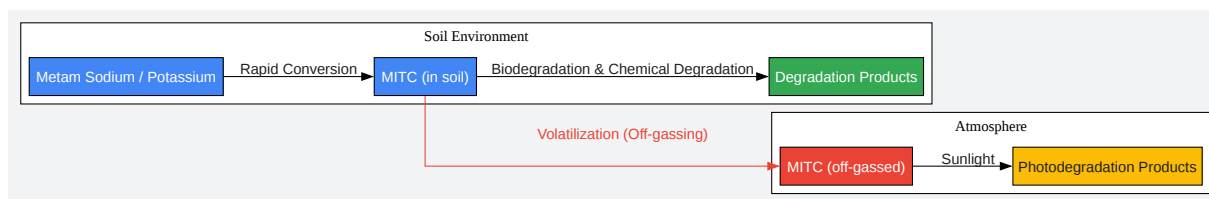
- Static permeability cells (source and collection chambers)
- Tarp material sample
- MITC standard of known purity
- Gas-tight syringes
- Gas chromatograph (GC) with an appropriate detector (e.g., FPD or NPD)
- Controlled temperature chamber or water bath

Methodology:

- **Apparatus Setup:** Assemble the static permeability cells, placing the tarp sample between the source and collection chambers. Seal the apparatus to ensure it is airtight.
- **Tarp Conditioning:** Condition the tarp sample according to the standard, typically at $23 \pm 2^\circ\text{C}$ and $50 \pm 5\%$ relative humidity for at least 40 hours[[11](#)].

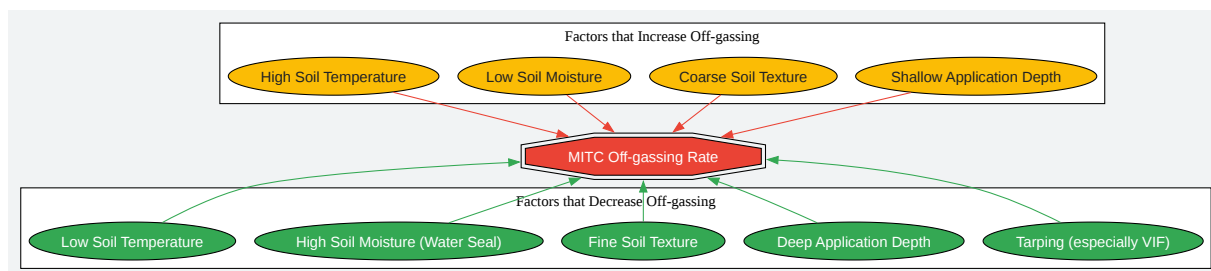
- **Fumigant Introduction:** Introduce a known concentration of MITC vapor into the source chamber using a gas-tight syringe.
- **Sample Collection:** At predetermined time intervals, collect gas samples from both the source and collection chambers using gas-tight syringes.
- **GC Analysis:** Analyze the collected gas samples using a calibrated GC to determine the concentration of MITC in each chamber.
- **Data Analysis:** Plot the concentration of MITC in the source and collection chambers over time.
- **MTC Calculation:** Calculate the mass transfer coefficient (MTC) using the appropriate mathematical models as described in the ASTM E2945-14 standard. The MTC represents the permeability of the tarp to MITC[11][12][13].

Mandatory Visualizations



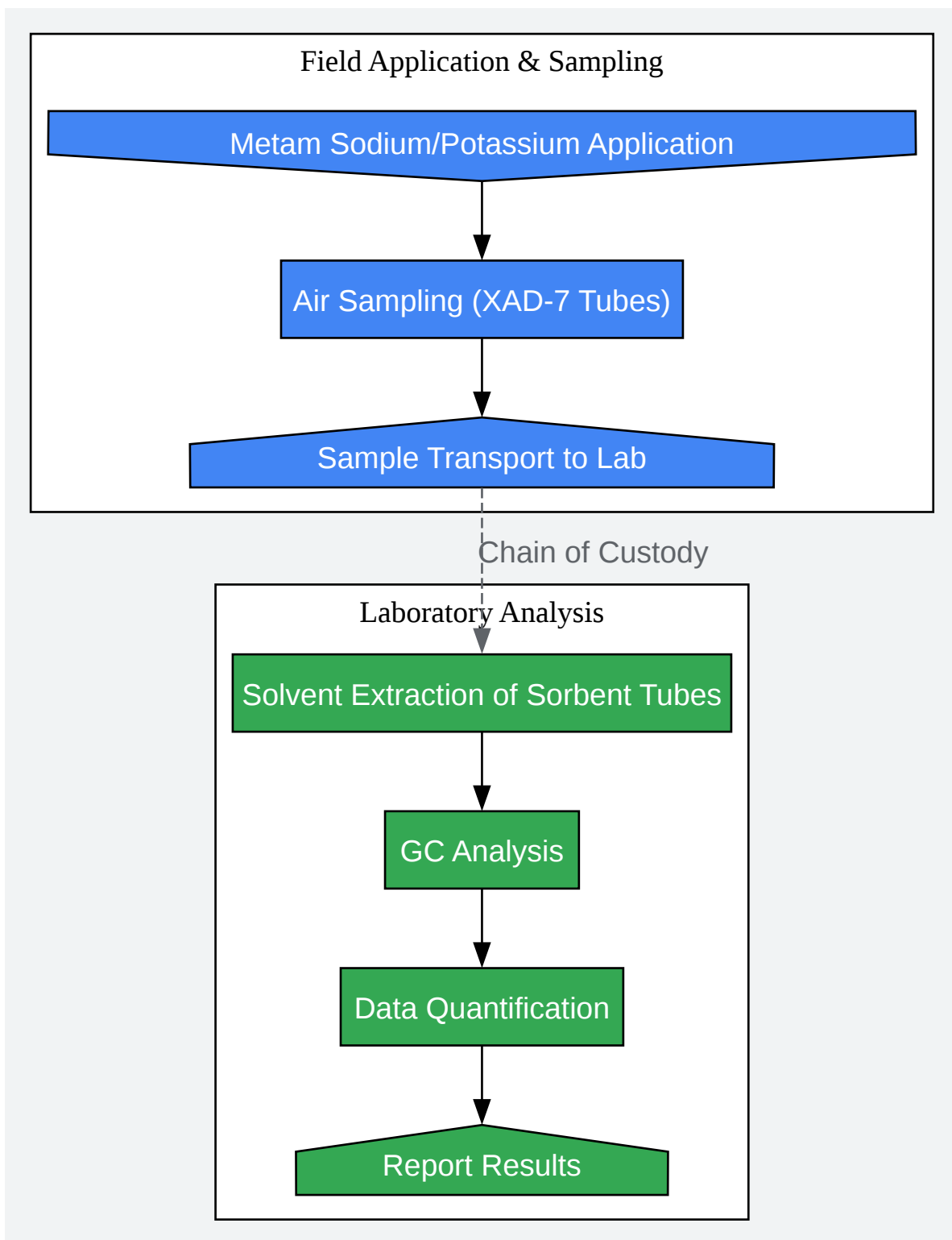
[Click to download full resolution via product page](#)

Caption: Conversion of **Metam** to MITC and pathways of off-gassing and degradation.



[Click to download full resolution via product page](#)

Caption: Key factors influencing the rate of MITC off-gassing from treated soil.



[Click to download full resolution via product page](#)

Caption: Workflow for monitoring airborne MITC concentrations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Surface water seal application to minimize volatilization loss of methyl isothiocyanate from soil columns - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. globalgoals.goldstandard.org [globalgoals.goldstandard.org]
- 3. researchgate.net [researchgate.net]
- 4. Examples — graphviz 0.21 documentation [graphviz.readthedocs.io]
- 5. doh.wa.gov [doh.wa.gov]
- 6. User Guide — graphviz 0.21 documentation [graphviz.readthedocs.io]
- 7. Phytopharmacovigilance: marking 10 years of the only scheme of its kind in Europe | Anses - Agence nationale de sécurité sanitaire de l'alimentation, de l'environnement et du travail [anses.fr]
- 8. ueaeprints.uea.ac.uk [ueaeprints.uea.ac.uk]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. ars.usda.gov [ars.usda.gov]
- 12. webstore.ansi.org [webstore.ansi.org]
- 13. standards.iteh.ai [standards.iteh.ai]
- To cite this document: BenchChem. [Technical Support Center: Managing MITC Off-Gassing from Metam-Treated Fields]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094612#managing-off-gassing-of-mitc-from-metam-treated-fields]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com